

Acid-catalyzed synthesis of Hexyl tiglate protocol

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Compound of Interest

Compound Name: *Hexyl tiglate*

Cat. No.: *B095952*

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Application Notes and Protocols

Topic: Acid-Catalyzed Synthesis of **Hexyl Tiglate**

Audience: Researchers, scientists, and drug development professionals.

Introduction

Hexyl tiglate is an ester known for its characteristic fruity and green aroma, finding applications in the fragrance and flavor industry.^{[1][2]} It is synthesized from tiglic acid and hexanol.^[1] In the pharmaceutical field, esters like **hexyl tiglate** can serve as intermediates in the synthesis of more complex active pharmaceutical ingredients.^[1] The acid-catalyzed esterification, a classic example of a Fischer-Speier esterification, provides a straightforward and common method for its synthesis. This document outlines a detailed protocol for the synthesis of **hexyl tiglate**, including the reaction mechanism, experimental workflow, and purification methods.

Data Presentation

Parameter	Value
Reactants	
Tiglic Acid	1.0 molar equivalent
Hexan-1-ol	1.2 molar equivalents
Catalyst	
p-Toluenesulfonic acid (PTSA)	0.05 molar equivalents
Solvent	
Toluene	~5 mL per gram of tiglic acid
Reaction Conditions	
Temperature	Reflux (approximately 111°C)
Reaction Time	4-8 hours (monitored by TLC/GC)
Work-up	
Washing Agents	Saturated NaHCO ₃ , Brine
Drying Agent	Anhydrous Na ₂ SO ₄ or MgSO ₄
Purification	
Method	Fractional Distillation under reduced pressure
Product Characterization	
Appearance	Colorless to pale yellow liquid
Molecular Formula	C ₁₁ H ₂₀ O ₂
Molecular Weight	184.28 g/mol [3]
Boiling Point	~226 °C at atmospheric pressure[2]
Analytical Techniques	¹ H NMR, ¹³ C NMR, IR, GC-MS
Experimental Protocols	

Materials and Equipment:

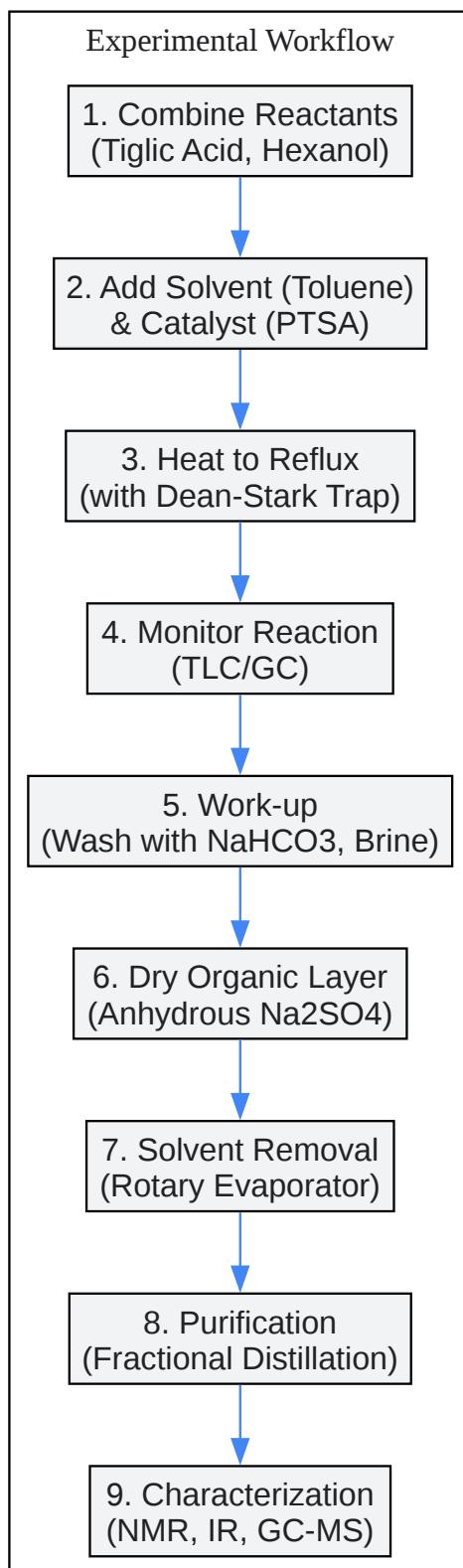
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Fractional distillation apparatus
- Tiglic acid
- Hexan-1-ol
- p-Toluenesulfonic acid (PTSA) or concentrated Sulfuric Acid (H_2SO_4)
- Toluene
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated $NaCl$ solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate ($MgSO_4$)
- TLC plates (silica gel)
- GC-MS for analysis

Synthesis Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stir bar, add tiglic acid and hexan-1-ol.

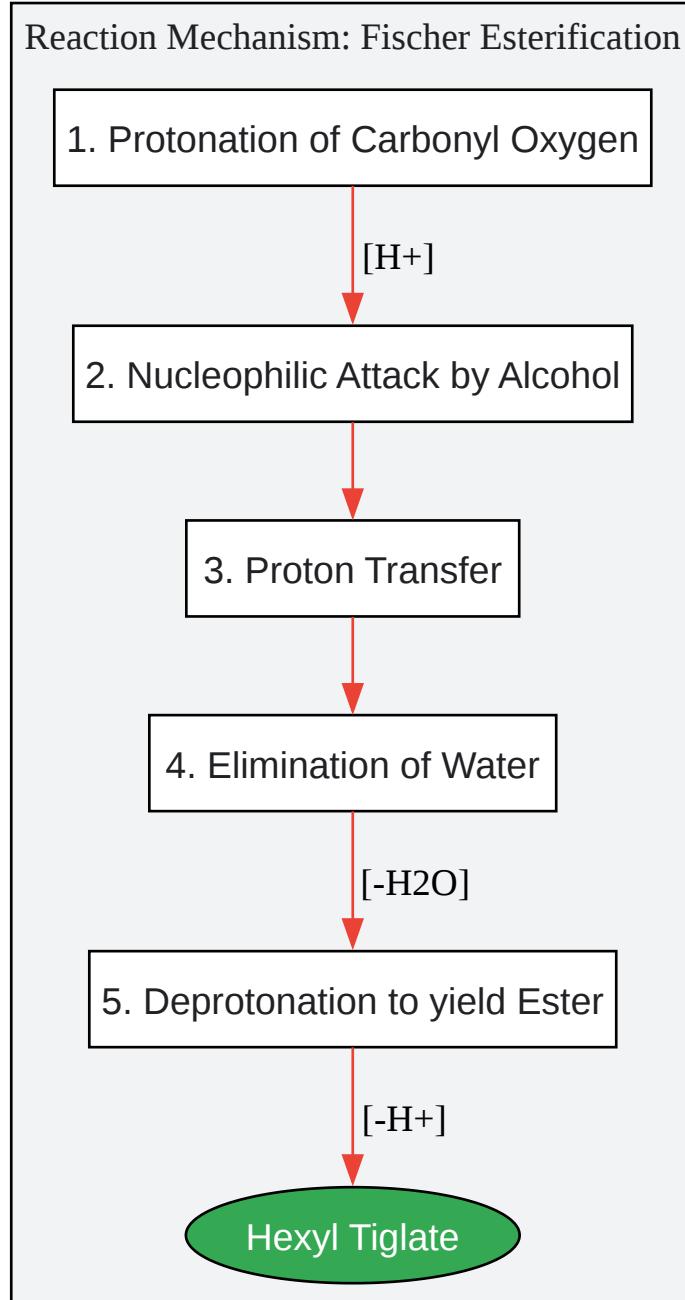
- Addition of Solvent and Catalyst: Add toluene to the flask, followed by the acid catalyst (e.g., p-toluenesulfonic acid).[1]
- Esterification: Attach a Dean-Stark apparatus and a reflux condenser to the flask. Heat the mixture to reflux with vigorous stirring. The progress of the reaction can be monitored by observing the collection of water in the Dean-Stark trap and by thin-layer chromatography (TLC) or gas chromatography (GC).[1]
- Reaction Work-up: Once the reaction is complete (as indicated by the disappearance of the limiting reactant), allow the mixture to cool to room temperature.
- Neutralization: Transfer the reaction mixture to a separatory funnel and wash sequentially with saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by brine.
- Drying: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Solvent Removal: Filter off the drying agent and remove the toluene using a rotary evaporator.
- Purification: Purify the crude **hexyl tiglate** by fractional distillation under reduced pressure to obtain the pure product.[1]
- Characterization: Characterize the purified **hexyl tiglate** using spectroscopic methods such as ^1H NMR, ^{13}C NMR, IR, and GC-MS to confirm its identity and purity.

Mandatory Visualizations



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Caption: Experimental workflow for the synthesis of **hexyl tiglate**.



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Caption: Mechanism of acid-catalyzed esterification.

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References

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